

A Comparative Guide to the Analytical Platforms for Repaglinide Quantification

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For researchers, scientists, and drug development professionals, selecting the appropriate analytical method for the quantification of Repaglinide is a critical decision that impacts data quality and study outcomes. This guide provides a comparative overview of various analytical platforms used for Repaglinide analysis, supported by experimental data from published studies.

The choice of an analytical platform for the quantification of the anti-diabetic drug Repaglinide is contingent upon factors such as the required sensitivity, the complexity of the sample matrix, and the desired throughput. This guide explores the concordance of results and performance characteristics of several common analytical techniques, including High-Performance Liquid Chromatography (HPLC) with UV detection, UV-Visible (UV-Vis) Spectrophotometry, Spectrofluorimetry, and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Comparative Analysis of Analytical Platforms

The performance of different analytical methods for Repaglinide quantification, as reported in various studies, is summarized in the table below. This allows for a direct comparison of key validation parameters such as linearity, precision, accuracy, and limits of detection (LOD) and quantification (LOQ).



| Analytical Platform | Linearity Range (µg/mL) | Accuracy (% Recovery) | Precision (%RSD) | LOD (μg/mL) | LOQ (μg/mL) | Waveleng th/Detecti on |
|------------------------------------|-------------------------------|--|--|-----------------------------|------------------------------|----------------------------------|
| HPLC-UV | 0.1 - 1.2[1] | 99.71 - 100.25[2] | <1.50[2] | 0.6963[3] | 2.1101[3] | 235 nm, 241 nm[2] [4] |
| UV-Vis Spectropho tometry | 2 - 70[5] | 98.5[5] | <2[5] | 0.1109[5] | 0.336[5] | 244 nm[5] |
| Spectrofluo rimetry | 5 - 80[1] | 69.43 ± 0.045 (in tablets)[1] | - | 6.49 (calculated)[1] | 14.69 (calculated)[1] | Ex: 282 nm, Em: 379 nm[1] |
| LC-MS/MS | 0.050 - 50 (ng/mL)[6] | -0.593% to -1.26% (relative error)[6] | ≤5.07 (intra-day), ≤11.2 (inter-day) [6] | 0.010 (ng/mL)[6] | - | MRM (m/z 453.3 > 162.2)[7] |
| RP-TLC with Densitomet ry | 0.6 - 3.6[8] | 102.71 ± 2.04[8] | 1.93 (intra- day), 2.25 (inter-day) [8] | 0.08[8] | 0.27[8] | 225 nm[8] |

Key Observations:

- Sensitivity: LC-MS/MS offers the highest sensitivity, with a limit of detection in the picogram per milliliter range (0.010 ng/mL), making it ideal for bioanalytical studies where sample concentrations are low.[6] In contrast, spectrofluorimetry appears to be the least sensitive method based on the provided data.[1]
- Linearity: UV-Vis spectrophotometry demonstrates a wide linear range (2–70 μg/ml).[5]
 HPLC-UV also provides a suitable range for pharmaceutical dosage form analysis.[1]

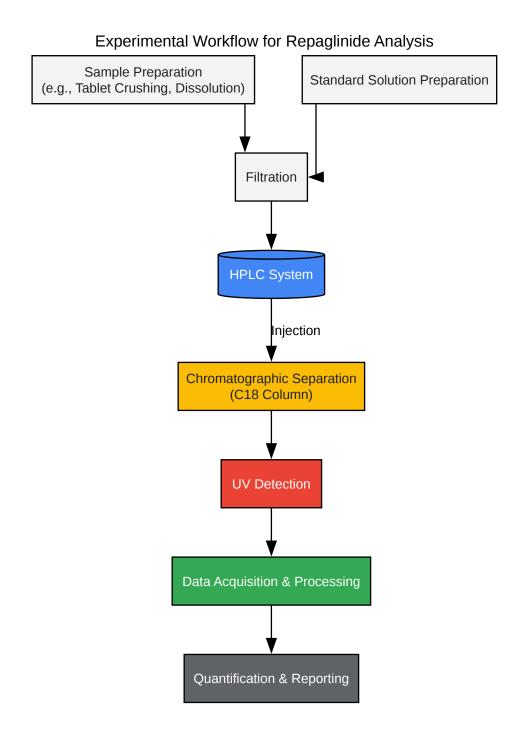


- Precision and Accuracy: All listed methods demonstrate acceptable levels of precision and accuracy, with Relative Standard Deviation (%RSD) values generally below 2% for HPLC and UV-Vis methods, indicating good reproducibility.[2][5]
- Application: HPLC and UV-Vis spectrophotometry are well-suited for the routine quality control of Repaglinide in bulk and tablet formulations.[4][5][9] The high sensitivity of LC-MS/MS makes it the method of choice for pharmacokinetic and bioequivalence studies in biological matrices like plasma.[6][7]

Experimental Workflow for Repaglinide Analysis

The following diagram illustrates a typical experimental workflow for the analysis of Repaglinide in a pharmaceutical formulation using HPLC.





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